

Structural Validation of 6-Methylpyridazin-4-amine HCl: A Comparative Analytical Guide

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Compound of Interest

Compound Name: 6-Methylpyridazin-4-amine
hydrochloride

CAS No.: 1892936-61-6

Cat. No.: B2895074

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Executive Summary: The Regioisomer Challenge

In the synthesis of **6-methylpyridazin-4-amine hydrochloride** (CAS: 1892936-61-6), researchers frequently encounter a critical validation bottleneck: regioisomerism.^[1]

Standard synthetic routes—typically involving nucleophilic aromatic substitution () on di-halogenated pyridazines or Curtius rearrangement of carboxylic acids—often yield mixtures of the 4-amino, 5-amino, and 3-amino isomers. While LC-MS confirms the molecular mass (), it fails to distinguish between these positional isomers due to identical fragmentation patterns.

This guide establishes Nuclear Magnetic Resonance (NMR) as the sole definitive validation method.^[1] We compare it against standard QC techniques and provide a self-validating logic system based on scalar coupling (

) and Nuclear Overhauser Effect (NOE) interactions.

Comparative Analysis: Why NMR is Non-Negotiable

The following table contrasts the diagnostic power of common analytical techniques for this specific molecule.

Feature	LC-MS / HPLC	FT-IR	¹ H NMR (Validation Standard)
Primary Output	Purity & Mass (m/z 110.1)	Functional Groups (NH ₂ , C=N)	Structural Connectivity
Isomer Specificity	Low. 4-amino and 5-amino isomers often co-elute or have identical MS/MS fragments. [1]	Low. Fingerprint regions overlap significantly between regioisomers. [1]	High. Distinguishes isomers via coupling constants () and spatial proximity (NOE). [1]
Salt Detection	Indirect (Cl ⁻ adducts). [1]	Visible (Broad NH ⁺ bands). [1]	Direct. Chemical shift perturbation of protons adjacent to the protonated nitrogen. [1]
Verdict	Screening Only.	Supporting Data.	Definitive Proof.

The Self-Validating NMR Logic System

To validate 6-methylpyridazin-4-amine, you must disprove the presence of its two most common isomers: 3-amino-6-methyl and 5-amino-6-methyl.[\[1\]](#)

The Coupling Constant () Check

The pyridazine ring protons exhibit distinct splitting patterns based on their relative positions:

- Target (4-amino-6-methyl): Protons at positions H3 and H5 are separated by the amine and methyl groups.[\[1\]](#) They are meta to each other.
 - Expected Signal: Two distinct singlets (or very weakly coupled doublets,

).

- Isomer A (3-amino-6-methyl): Protons at H4 and H5 are adjacent.[\[1\]](#)

- Expected Signal: Two doublets with strong vicinal coupling (

).

- Isomer B (5-amino-6-methyl): Protons at H3 and H4 are adjacent.[\[1\]](#)

- Expected Signal: Two doublets with strong vicinal coupling (

).

Validation Rule #1: If your aromatic region shows two doublets with

, reject the batch. It is a regioisomer.[\[1\]](#)

The NOE Connectivity Check

If the spectrum shows singlets (passing Rule #1), you must confirm the methyl group's location relative to the aromatic protons using 1D-NOE or 2D-NOESY.[\[1\]](#)

- Target (4-amino-6-methyl): The Methyl group at C6 is spatially adjacent to the proton at C5.[\[1\]](#)
 - Observation: Strong NOE correlation between Methyl-H and Aromatic H-5.[\[1\]](#)
- Alternative (4-amino-3-methyl): If the methyl were at C3, it would be adjacent to the Amine (C4), not a proton.
 - Observation: No NOE between Methyl and any aromatic proton.[\[1\]](#)

Experimental Protocol

Sample Preparation

The hydrochloride salt form presents solubility challenges and exchangeable proton issues.[\[1\]](#)

- Solvent: Use DMSO-d6 (99.9% D).[\[1\]](#) Do not use

(insoluble).

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL solvent.
- Base Neutralization (Optional but Recommended): If resolution is poor due to salt broadening, add 1-2 drops of

or solid

to the NMR tube to free the base in situ, sharpening the aromatic peaks.

Acquisition Parameters (400 MHz+)[1]

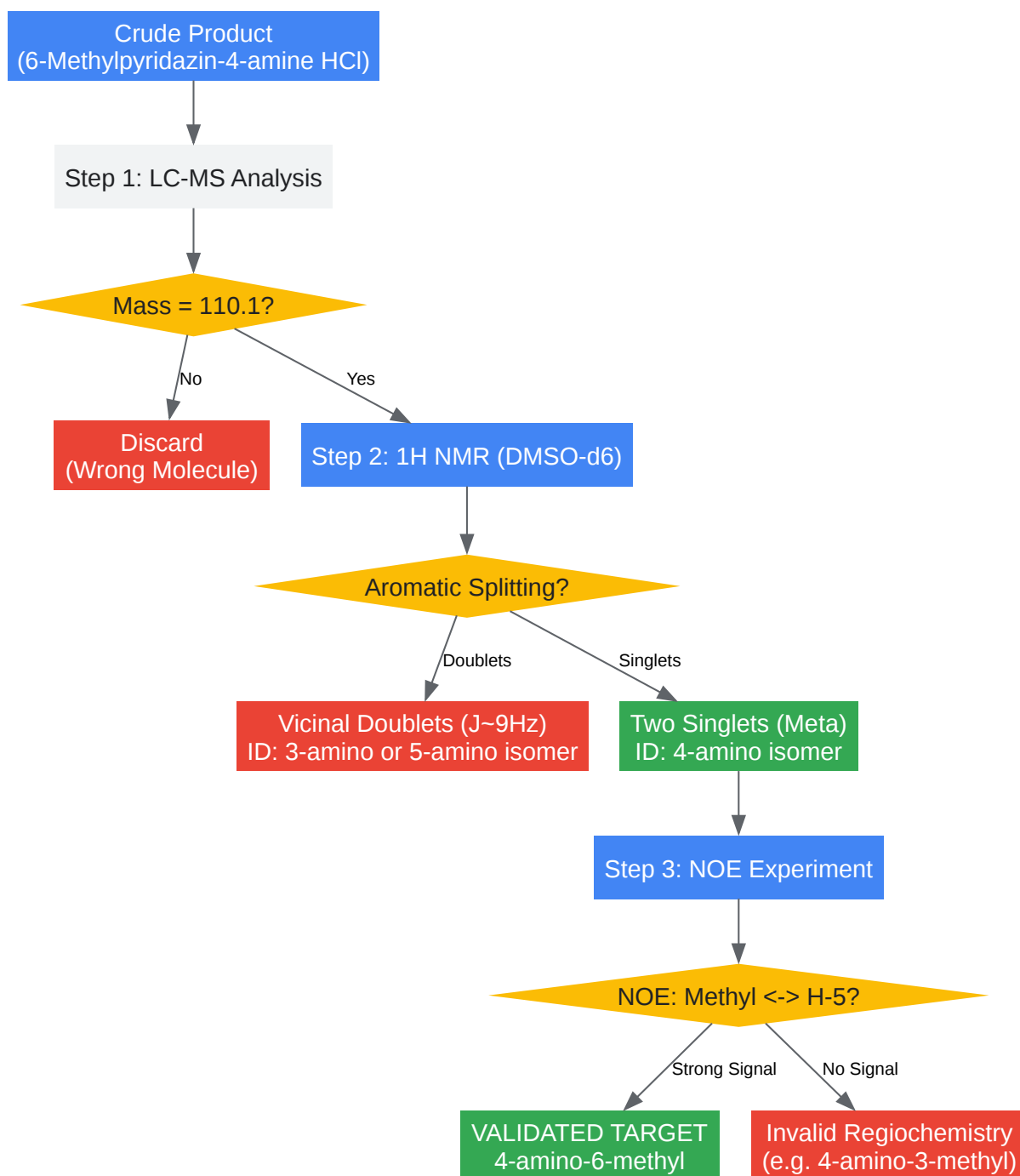
- Pulse Sequence:zg30 (Standard 1H) and noesyph (2D NOESY).[1]
- Relaxation Delay (D1): Set to
seconds. (Aromatic protons adjacent to ring nitrogens often have long T1 times; insufficient delay causes integration errors).[1]
- Scans (NS): 16 (1H), 32 (NOESY).

Data Interpretation (Expected Shifts in DMSO-d6)

Position	Chemical Shift (ppm)	Multiplicity	Interpretation
Methyl (C6)	2.55 - 2.65	Singlet (3H)	Slightly deshielded by aromatic ring. [1]
H-5	6.60 - 6.80	Singlet (1H)	Shielded (Upfield) due to ortho-effect of the electron-donating Amine ([1])
H-3	8.40 - 8.60	Singlet (1H)	Deshielded (Downfield) due to proximity to Ring Nitrogen (N2) and lack of ortho-shielding. [1]
NH2	6.00 - 8.00	Broad Singlet	Chemical shift varies heavily with concentration and water content. [1] Disappears on shake.

Visualizing the Validation Workflow

The following diagram illustrates the decision tree for validating the synthesis product.



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Figure 1: Analytical Decision Matrix for Pyridazine Regioisomer Validation.

References

- Regioselectivity in Pyridazine Synthesis
 - Title: Regioselective synthesis of trisubstituted pyridazines from tetrazines and alkynyl sulfides.[1][2]
 - Source: Royal Society of Chemistry (RSC), 2024.
 - URL:[[Link](#)]
- Electronic Effects in NMR
 - Title: Quantitative determination of the electronic effects of 3- and 4-pyridazinyl groups
 - Source: Chemistry of Heterocyclic Compounds, 1986 (Verified via OSTI.gov).[3]
 - URL:[[Link](#)]
- General Isomer Distinction
 - Title: Distinguishing Regioisomers in Pharmaceutical Products using Benchtop NMR Spectroscopy.
 - Source: Oxford Instruments Application Notes.[1]
 - URL:[[Link](#)]
- Compound Data (Analogues)
 - Title: 6-Chloro-4-methylpyridazin-3-amine (Precursor/Isomer Data).[1]
 - Source: Sigma-Aldrich / Merck Product Sheet.[1]

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Sources

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- [2. Regioselective pyridazine synthesis from tetrazines and alkynyl sulfides - Organic Chemistry Frontiers \(RSC Publishing\) DOI:10.1039/D4QO01286K \[pubs.rsc.org\]](#)
- [3. Quantitative determination of the electronic effects of 3- and 4-pyridazinyl groups from NMR spectral data for isomeric aminophenyl- and phenylpyridazines \(Journal Article\) | OSTI.GOV \[osti.gov\]](#)
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